Phosphocholine-d9 Chloride Calcium Salt CAS number and molecular weight

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Compound of Interest

Compound Name:	*Phosphocholine-d9 Chloride Calcium Salt*
CAS No.:	*344299-43-0*
Cat. No.:	*B588167*

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Technical Whitepaper: Phosphocholine-d9 Chloride Calcium Salt

Identity, Synthesis, and Application in High-Precision Metabolomics

Executive Summary

Phosphocholine-d9 Chloride Calcium Salt (CAS: 344299-43-0) is the deuterated isotopologue of phosphocholine, a critical intermediate in the Kennedy pathway of phospholipid biosynthesis. Characterized by a trimethyl-d9 ammonium headgroup, this compound serves as the "Gold Standard" internal standard for the quantitative analysis of choline-containing phospholipids via LC-MS/MS and NMR.

This guide provides a definitive technical breakdown of its physicochemical properties, handling protocols, and mechanistic role in mass spectrometry, moving beyond basic catalog data to actionable research intelligence.

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Chemical Identity & Physicochemical Core

The accurate identification of this compound relies on understanding its multi-component salt structure. It is not merely "phosphocholine" but a calcium-coordinated chloride salt, ensuring stability and solubility.

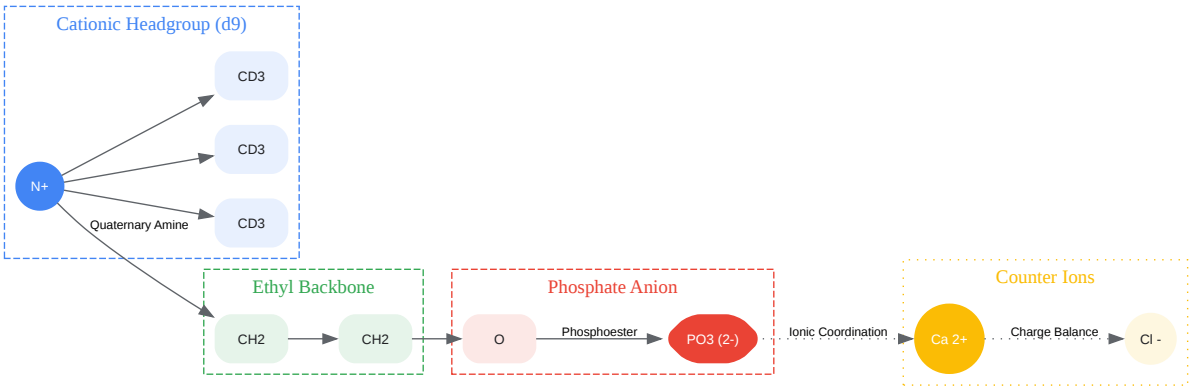
Attribute	Specification
Compound Name	Phosphocholine-d9 Chloride Calcium Salt
Synonyms	Calcium Phosphorylcholine-d9 Chloride; Trimethyl-d9-phosphocholine calcium salt
CAS Number	344299-43-0
Parent (Unlabeled) CAS	4826-71-5 (Calcium phosphorylcholine chloride)
Molecular Formula	
Molecular Weight	266.72 g/mol
Isotopic Purity	98 atom % D
Chemical Structure	Trimethyl-d9-ammonium ethyl phosphate (calcium/chloride coordinated)
Solubility	Water (50 mg/mL), slightly soluble in Methanol
Appearance	White to off-white hygroscopic powder

Structural Visualization

The following diagram illustrates the ionic coordination and the specific location of the deuterium labels (

) on the trimethylamine headgroup.

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Caption: Structural decomposition of **Phosphocholine-d9 Chloride Calcium Salt** showing the d9-labeled headgroup and ionic counter-balance.

Mechanistic Applications in Mass Spectrometry

The primary utility of Phosphocholine-d9 is as an Internal Standard (IS) in lipidomics. Its value lies in the specific mass shift it induces during fragmentation, allowing for the precise differentiation of endogenous phosphocholine from the standard.

The "Headgroup Scan" Principle

In positive ion mode ESI-MS/MS, choline-containing phospholipids (PC, LysoPC, SM) characteristically fragment to yield a phosphocholine headgroup ion.

- Endogenous PC: Yields a fragment at m/z 184

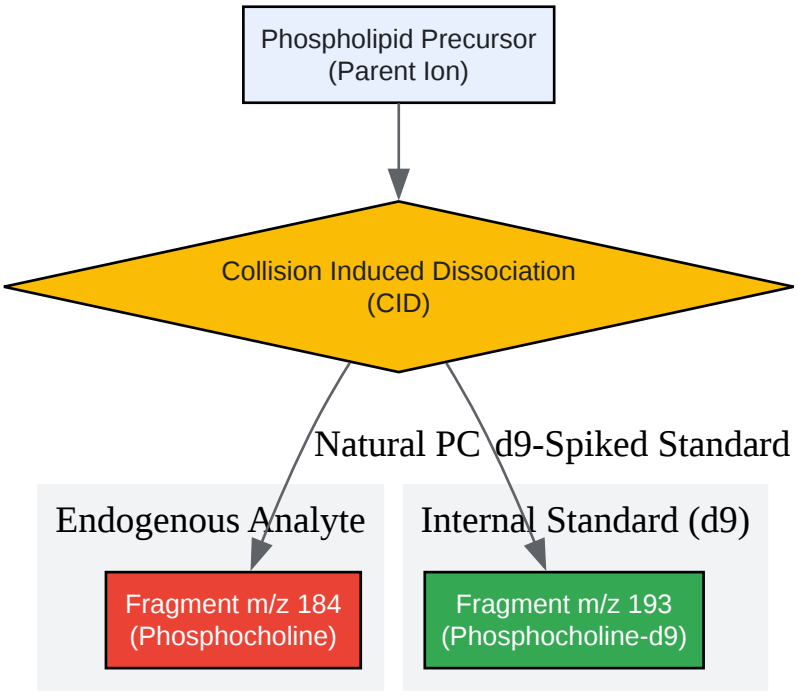
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- Phosphocholine-d9 IS: Yields a fragment at m/z 193

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This +9 Da shift is metabolically robust (the C-D bond is stable) and spectrally distinct, preventing cross-talk between the analyte and the standard.



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Caption: MS/MS fragmentation logic showing the diagnostic +9 Da mass shift used for quantification.

Experimental Protocol: Preparation & Handling

Warning: This compound is hygroscopic. Improper handling will lead to water uptake, altering the effective mass and concentration of your standards.

4.1. Storage and Stability

- Temperature: Store at -20°C.
- Atmosphere: Keep under inert gas (Argon or Nitrogen) if possible.

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- Desiccation: Store vials in a desiccator. Allow the vial to equilibrate to room temperature before opening to prevent condensation.

4.2. Preparation of Stock Solution (1 mM)

This protocol ensures a precise concentration for quantitative workflows.

- Equilibration: Remove the vial from -20°C storage and let it sit at room temperature for 30 minutes.
- Weighing: Weigh approximately 2.67 mg of **Phosphocholine-d9 Chloride Calcium Salt** into a glass weighing boat.
  - Calculation:

    . For 10 mL, you need

    .
- Solvent Selection: Use LC-MS grade water.
  - Note: While phosphocholine is soluble in water, it has poor solubility in pure organic solvents (e.g., 100% Acetonitrile).
- Dissolution: Transfer the solid to a 10 mL volumetric flask. Add 5 mL of water and vortex until fully dissolved. Dilute to volume with water.
- Verification: If available, verify the concentration using quantitative NMR (qNMR) against a certified external standard (e.g., Maleic acid), as hygroscopic salts often contain variable water content.

4.3. Working Standard for LC-MS

Dilute the 1 mM stock 1:100 in 50:50 Acetonitrile:Water to create a 10 µM working solution. Add this solution to your biological samples during the extraction phase (e.g., Bligh-Dyer or Folch extraction) to normalize for extraction efficiency.

Synthesis & Purity Considerations

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Synthesis Pathway

The synthesis typically involves the reaction of Trimethylamine-d9 with 2-bromoethyl phosphate or a similar phosphorylated precursor. The use of deuterated trimethylamine ensures that the label is located on the quaternary ammonium headgroup, which is the moiety detected in Precursor Ion Scanning (PIS) of +184/+193.

Isotopic Enrichment

- Standard: >98 atom % D.
- Implication: A small percentage of d0-d8 isotopologues may exist. In high-sensitivity assays, run a "blank" injection of the standard alone to characterize any contribution to the m/z 184 (unlabel
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